

4-Nonanone molecular formula C9H18O

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Compound of Interest

Compound Name: 4-Nonanone

Cat. No.: B1580890

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An In-depth Technical Guide to **4-Nonanone**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **4-Nonanone** (C₉H₁₈O), a medium-chain aliphatic ketone. It covers its chemical and physical properties, spectroscopic data, synthesis, applications, and biological significance, compiled for a scientific audience.

Physicochemical Properties

4-Nonanone, also known as pentyl propyl ketone, is a colorless to light yellow liquid at room temperature.[1][2][3] It possesses a characteristic sweet or fruity odor and has limited solubility in water but is soluble in organic solvents like ethanol and ether.[1]

Table 1: Physicochemical Data for **4-Nonanone**

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈ O	[1] [4] [5] [6] [7]
Molecular Weight	142.24 g/mol	[1] [2] [4] [7]
CAS Number	4485-09-0	[1] [2] [4] [6] [7]
Appearance	Colorless to light yellow clear liquid	[1] [2] [3]
Boiling Point	187 - 188 °C @ 760 mmHg	[2] [4] [8]
Melting Point	-18.52 °C (estimate)	[2] [9]
Density	0.819 - 0.827 g/mL (at 25 °C)	[2] [8] [10]
Refractive Index	1.416 - 1.422 @ 20 °C	[2] [10]
Flash Point	61.11 °C (142.00 °F)	[9] [10]
Water Solubility	Limited	[1]
LogP (Octanol/Water)	2.8 - 3.015 (estimate)	[2] [9] [10]
Vapor Pressure	0.553 mmHg @ 25 °C	[9]

Spectroscopic Data

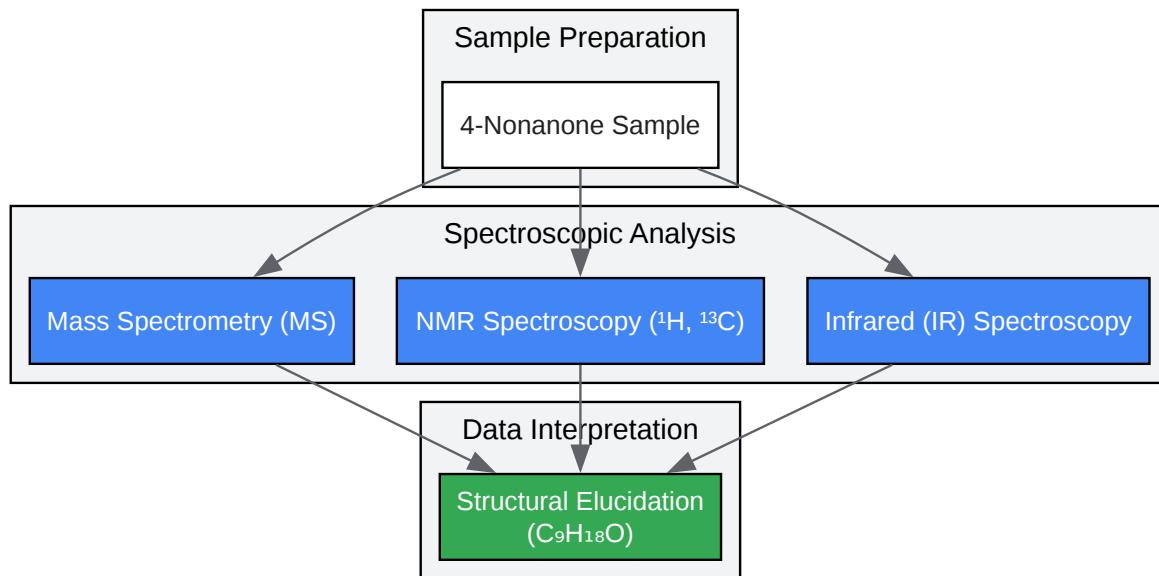
The structural identification of **4-Nonanone** is supported by various spectroscopic techniques. Data is publicly available through databases such as the NIST WebBook and ChemicalBook.[\[6\]](#) [\[11\]](#)

Table 2: Spectroscopic Data for **4-Nonanone**

Technique	Description	Source(s)
Mass Spectrometry (MS)	Electron ionization mass spectra are available, providing fragmentation patterns for structural confirmation.	[6][12][13]
Infrared (IR) Spectroscopy	IR spectra are available, showing characteristic ketone C=O stretching vibrations.	[6]
Nuclear Magnetic Resonance (NMR)	^1H NMR and ^{13}C NMR spectral data are available for detailed structural elucidation.	[4][11]
Gas Chromatography (GC)	Retention indices on various columns have been determined, aiding in its identification in complex mixtures.	[4][14]

Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the structural characterization of **4-Nonanone** using standard spectroscopic methods.



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Figure 1: Workflow for Spectroscopic Characterization.

Synthesis and Reactivity

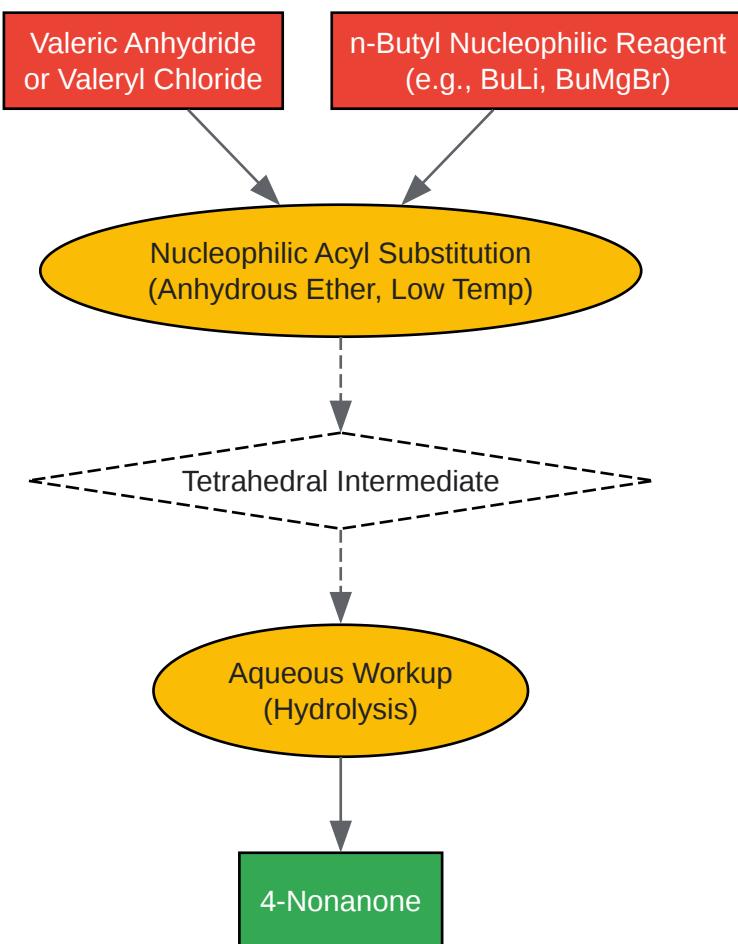
Synthesis

4-Nonanone can be synthesized through various organic chemistry routes. One common approach involves the reaction of an organometallic reagent with a carboxylic acid derivative. A relevant synthesis for a structurally similar ketone, 4-methyl-5-nonenone, involves a nucleophilic substitution reaction between an anhydride and an n-butyl nucleophilic reagent (e.g., an organolithium or Grignard reagent), followed by hydrolysis.^[15] A general synthesis for **4-nonanone** itself has been described in The Journal of Organic Chemistry.^{[2][16]}

Experimental Protocol: General Synthesis via Nucleophilic Acyl Substitution

This protocol is a representative example based on methods for synthesizing similar aliphatic ketones.

- **Reagent Preparation:** An appropriate n-butyl nucleophilic reagent, such as butyllithium or butylmagnesium bromide, is prepared or obtained commercially in an anhydrous ether solvent (e.g., diethyl ether or THF) under an inert atmosphere (e.g., Argon or Nitrogen).
- **Acyl Source:** A suitable acyl source, such as valeryl chloride or valeric anhydride, is dissolved in an anhydrous ether solvent in a separate reaction vessel, also under an inert atmosphere.
- **Reaction:** The reaction vessel containing the acyl source is cooled to a low temperature (typically -78 °C to 0 °C) to control the reaction rate. The n-butyl nucleophilic reagent is then added dropwise to the stirred solution.
- **Quenching:** After the addition is complete, the reaction is stirred for a specified period to ensure completion. The reaction is then carefully quenched by the slow addition of an aqueous solution, such as saturated ammonium chloride or dilute hydrochloric acid.
- **Extraction and Purification:** The aqueous and organic layers are separated. The aqueous layer is extracted multiple times with an organic solvent (e.g., diethyl ether). The combined organic extracts are washed with brine, dried over an anhydrous salt (e.g., MgSO₄), filtered, and the solvent is removed under reduced pressure.
- **Final Purification:** The resulting crude product is purified, typically by fractional distillation, to yield pure **4-Nonanone**.



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Figure 2: General Synthesis Pathway for **4-Nonanone**.

Chemical Reactivity

As a ketone, **4-Nonanone** exhibits reactivity typical of the carbonyl group. It readily undergoes nucleophilic addition reactions.^[1] It is also utilized in alkylation reactions when facilitated by various metal-complex catalysts.^{[2][9][16]}

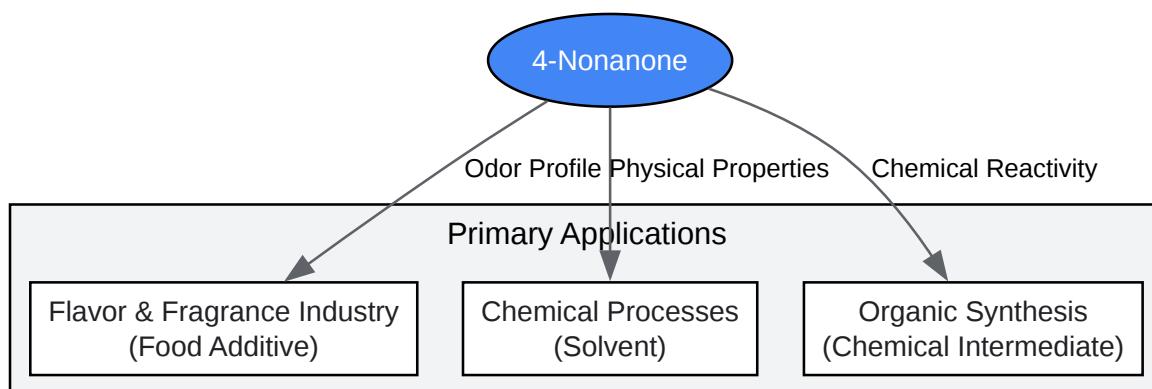
Applications

4-Nonanone has several industrial and research applications. While not a direct therapeutic agent, its properties make it a useful molecule in various chemical contexts.

- Flavoring Agent: It is identified as an odor-impact compound and is used as a food additive. ^{[2][9][16]}

- Solvent: Due to its liquid state at room temperature and ability to dissolve other organic compounds, it serves as a solvent.[1]
- Chemical Intermediate: It is a precursor in the synthesis of other, more complex organic compounds.[1]

While the broader class of ketones, such as indanones, are privileged structures in medicinal chemistry and form the basis of drugs like the Alzheimer's treatment Donepezil, **4-Nonanone** itself is not prominently featured in drug development pipelines.[17]



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Figure 3: Key Application Areas of **4-Nonanone**.

Biological Activity and Toxicology

Biological Context

4-Nonanone has been identified as a volatile component in plants such as *Capillipedium parviflorum* and *Cymbopogon flexuosus*.[4] Studies on aliphatic monoketones suggest they can exhibit anesthetic activity and may enhance the neurotoxicity of other ketones.[10] Some research has also pointed to the potential for ketones to possess anti-inflammatory and antimicrobial properties.[18]

Safety and Toxicology

From a safety perspective, **4-Nonanone** is classified as an irritant.

Table 3: GHS Hazard and Precautionary Statements

Type	Code	Description	Source(s)
Hazard Statement	H319	Causes serious eye irritation.	[4]
Precautionary	P264	Wash hands thoroughly after handling.	[4]
Precautionary	P280	Wear protective gloves/eye protection/face protection.	[4]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4]
Precautionary	P337+P317	If eye irritation persists: Get medical help.	[4]

It is also flagged as a potential neurotoxin.[\[19\]](#) Due to its irritant nature, handling should be performed in well-ventilated areas using appropriate personal protective equipment (PPE), including gloves and eye protection, to avoid contact with skin and eyes.[\[1\]](#)[\[10\]](#)

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